

N,2-dimethyl-N-phenylbenzenesulfonamide handling and storage best practices

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Compound of Interest

Compound Name: *N,2-dimethyl-N-phenylbenzenesulfonamide*

Cat. No.: B263490

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Technical Support Center: N,2-dimethyl-N-phenylbenzenesulfonamide

Disclaimer: The following information is provided as a general guide for researchers, scientists, and drug development professionals. A specific Safety Data Sheet (SDS) for **N,2-dimethyl-N-phenylbenzenesulfonamide** was not available at the time of publication. Therefore, this guidance is based on best practices for the general class of N,N-disubstituted benzenesulfonamides. It is imperative to handle this compound with the assumption of "unknown hazards and toxicity" and to conduct a thorough risk assessment before commencing any experimental work.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with N,2-dimethyl-N-phenylbenzenesulfonamide?

A1: While specific toxicity data for **N,2-dimethyl-N-phenylbenzenesulfonamide** is not readily available, related sulfonamide compounds may cause irritation to the skin, eyes, and respiratory system upon contact. Some sulfonamides are considered to have low toxicity, but it is crucial to minimize exposure.

Q2: What personal protective equipment (PPE) should be worn when handling this compound?

A2: A comprehensive risk assessment should guide the selection of PPE. However, as a minimum, the following should be used:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A lab coat or chemical-resistant apron.
- Respiratory Protection: In case of dust or aerosol generation, a properly fitted respirator is recommended.

Q3: What are the appropriate storage conditions for **N,2-dimethyl-N-phenylbenzenesulfonamide**?

A3: The compound should be stored in a tightly sealed container in a cool, dry, and well-ventilated area. It should be kept away from heat sources, open flames, and incompatible materials such as strong oxidizing agents.

Q4: How should I dispose of waste containing **N,2-dimethyl-N-phenylbenzenesulfonamide**?

A4: All waste containing this compound should be treated as hazardous chemical waste. Dispose of the material in accordance with local, state, and federal environmental regulations. Avoid releasing the chemical into the environment.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Compound has discolored or changed in appearance	Exposure to air, light, or moisture; potential degradation.	Do not use the compound. Dispose of it as hazardous waste and obtain a fresh supply. Review storage procedures to ensure they are adequate.
Difficulty in dissolving the compound	Incorrect solvent selection; compound may be sparingly soluble in the chosen solvent.	Consult literature for appropriate solvents for similar N,N-disubstituted benzenesulfonamides. Gentle heating or sonication may aid dissolution, but be mindful of potential degradation at elevated temperatures.
Unexpected experimental results	Impure starting material; degradation of the compound; incorrect handling leading to contamination.	Verify the purity of the compound using appropriate analytical techniques (e.g., NMR, LC-MS). Ensure all glassware is clean and dry. Review the experimental protocol for any potential sources of error.
Skin or eye irritation after handling	Inadequate PPE; accidental exposure.	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Seek medical attention. Review and improve handling procedures and PPE usage.

Quantitative Data for Analogous Compounds

Due to the lack of specific data for **N,2-dimethyl-N-phenylbenzenesulfonamide**, the following table summarizes information for a structurally similar compound, N,4-dimethyl-N-

phenylbenzenesulfonamide, and the general class of benzenesulfonamides. This data should be used for reference purposes only.

Property	N,4-dimethyl-N-phenylbenzenesulfonamide	Benzenesulfonamide (General)
Molecular Formula	C ₁₄ H ₁₅ NO ₂ S	C ₆ H ₇ NO ₂ S
Molecular Weight	261.34 g/mol	157.19 g/mol
Appearance	Pale brown to off-white to white solid	Solid
Melting Point	89 to 93 °C	150 - 152 °C
Storage Temperature	Room temperature (20 to 22 °C)	Store below +30°C

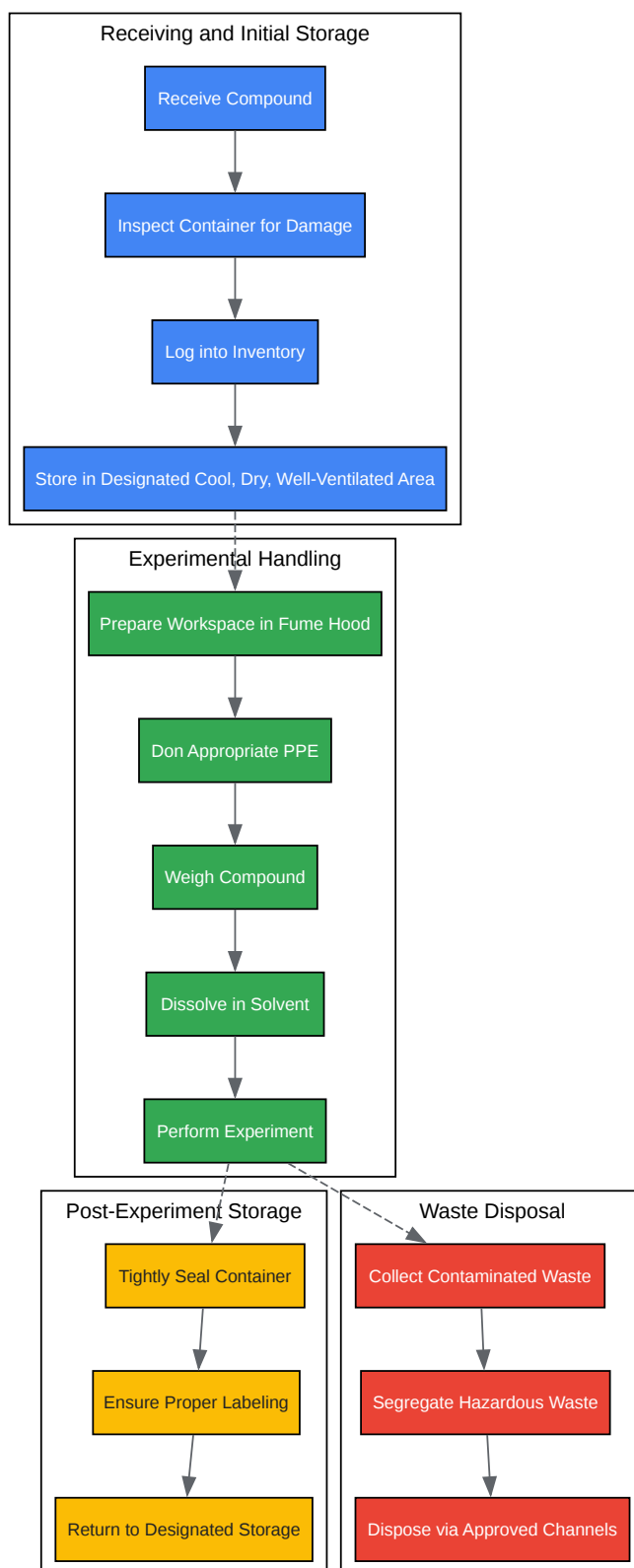
Experimental Protocols

General Handling Protocol for N,N-Disubstituted Benzenesulfonamides

- Preparation:
 - Work in a well-ventilated chemical fume hood.
 - Ensure all necessary PPE is worn correctly.
 - Have appropriate spill cleanup materials readily available.
 - Assemble all necessary glassware and equipment.
- Handling:
 - Carefully weigh the required amount of the compound, avoiding the generation of dust.
 - If transferring the solid, use a spatula or other appropriate tool.
 - When dissolving, add the solvent to the solid slowly and stir to mix.

- Keep the container tightly sealed when not in use.
- Post-Handling:
 - Clean all equipment and the work area thoroughly.
 - Dispose of all waste, including contaminated PPE, according to institutional and regulatory guidelines.
 - Wash hands thoroughly after removing gloves.

Visualized Workflows and Pathways



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Caption: Workflow for Safe Handling and Storage of **N,2-dimethyl-N-phenylbenzenesulfonamide**.

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